



An In-depth Technical Guide to N-Bromophthalimide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **N-Bromophthalimide** (NBP), a versatile reagent in organic synthesis. It covers its chemical and physical properties, synthesis, and key applications, with a focus on its role as a brominating agent.

Core Properties of N-Bromophthalimide

N-Bromophthalimide is a stable and easy-to-handle chemical compound, making it a valuable tool for introducing bromine into organic molecules.[1] Its IUPAC name is 2-bromoisoindole-1,3-dione.[2] It is widely utilized in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.[1]

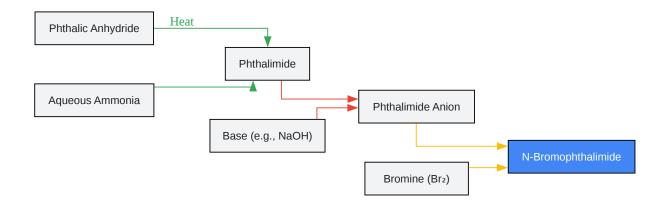
The key quantitative data for **N-Bromophthalimide** are summarized in the table below for easy reference and comparison.



Property	Value	Citations
Molecular Formula	C ₈ H ₄ BrNO ₂	[1][2][3][4][5]
Molecular Weight	226.03 g/mol	[1][2][3][4]
CAS Number	2439-85-2	[1][2][3][4]
Appearance	White to light yellow crystalline powder	[1][6]
Melting Point	194-210 °C	[1][4][6][7]
Purity	≥95% to ≥99% (depending on grade)	[1][5][7]
EC Number	219-467-9	[2]
MDL Number	MFCD00005888	[1][4]

Synthesis and Reaction Pathways

N-Bromophthalimide is synthesized from phthalimide, which can be prepared by heating phthalic anhydride with aqueous ammonia.[8] The subsequent bromination of phthalimide yields the final product.

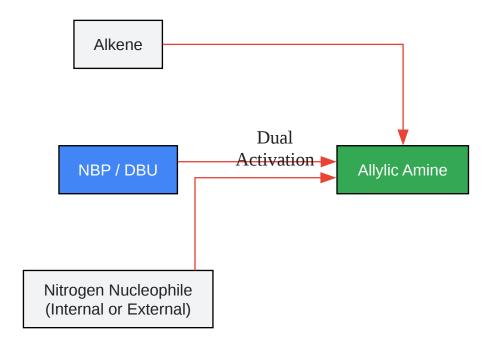


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Caption: Synthesis pathway of **N-Bromophthalimide** from Phthalic Anhydride.

A primary application of **N-Bromophthalimide** is in allylic amination reactions. In combination with a base like 1,8-Diazabicycloundec-7-ene (DBU), it facilitates the direct installation of nitrogen nucleophiles onto alkenes.[9][10]



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Caption: Role of **N-Bromophthalimide** (NBP) in allylic amination of alkenes.

Experimental Protocols

This protocol is based on the reaction of phthalimide with bromine in the presence of a base.

Materials:

- Phthalimide (25 g)[11]
- Sodium hydroxide (8 g)[11]
- Distilled water (100 mL)[11]
- Elemental Bromine (distilled)[11]



Ice bath

Procedure:

- In a reaction flask (preferably larger than 250 mL to prevent foaming), dissolve 25 g of phthalimide and 8 g of sodium hydroxide in 100 mL of distilled water with vigorous stirring.
 [11]
- Cool the resulting solution of sodium phthalimide in an ice bath.[11]
- Slowly add distilled bromine to the cooled, stirring solution. The bromine reacts with the sodium phthalimide to form N-Bromophthalimide.[11]
- Continue stirring in the ice bath until the reaction is complete.
- Isolate the N-Bromophthalimide product by filtration, wash with cold water, and dry.

Safety Note: This synthesis involves bromine, which is corrosive and toxic. All steps should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and eye protection.

This is a general procedure for the allylic amination of an alkene using **N-Bromophthalimide** (NBP) and 1,8-Diazabicycloundec-7-ene (DBU).[9]

Materials:

- Alkene (1.0 mmol)[9]
- N-Bromophthalimide (NBP) (1.2 equiv)[9]
- 1,8-Diazabicycloundec-7-ene (DBU) (1.2 equiv)[9]
- Amine (if external nucleophile is used) (1.2 equiv)[9]
- Dichloromethane (CH₂Cl₂) (2.0 mL)[9]

Procedure:



- To a solution of the alkene (1.0 mmol) in dichloromethane (2.0 mL), add the amine (1.2 equiv, if applicable), NBP (1.2 equiv), and DBU (1.2 equiv).[9]
- Stir the reaction mixture at room temperature for 12-24 hours.
- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Upon completion, quench the reaction and work up as necessary to isolate the product.
- The product, an allylic amine, can be purified by silica gel chromatography.[9]

Applications in Research and Development

N-Bromophthalimide is a versatile reagent with a broad range of applications beyond allylic amination:

- Selective Bromination: It is a key reagent for the selective bromination of various substrates.
 [1] It has been used in the enantioselective synthesis of multisubstituted biaryl derivatives.[4]
 [10]
- Oxidation Reactions: NBP can be used as an oxidizing agent. For example, it is employed in
 the catalytic oxidation of cyclopentanol.[12] It is also effective for the cleavage of oximes to
 regenerate carbonyl compounds, a reaction that can be accelerated by microwave
 irradiation.[13]
- Photochemistry: The compound is utilized in photochemical reactions, where it can generate reactive species upon exposure to light.[1]
- Analytical Chemistry: It serves as a titrant in the determination of certain pharmaceuticals, such as isoniazid, in pure form or tablets.[4][10]
- Biochemistry: NBP is used for the modification of biomolecules, which aids in studying enzyme mechanisms and protein interactions.[1]

Safety and Handling

N-Bromophthalimide is classified as an irritant.[2] It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2]



Handling Precautions:

- Use in a well-ventilated area or fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent).
- In case of contact with skin, wash with plenty of water.
- Store in a cool, dark, and dry place.[7] The recommended storage class is for combustible solids.

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